

Essential Safety and Operational Guide for 2-Ethoxyphenol-d5

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Compound of Interest

Compound Name: 2-Ethoxyphenol-d5

Cat. No.: B019196

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Ethoxyphenol-d5** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential risks.

Chemical Identifier:

- Name: **2-Ethoxyphenol-d5**
- Synonyms: 2-(Ethoxy-d5)phenol, Catechol Monoethyl Ether-d5[1][2]
- CAS Number: 117320-30-6[1][3]
- Molecular Formula: C₈H₅D₅O₂[3]
- Molecular Weight: 143.19 g/mol [3][4]

Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for **2-Ethoxyphenol-d5** is not readily available, the hazards are expected to be similar to its non-deuterated analog, 2-Ethoxyphenol. The primary hazards associated with 2-Ethoxyphenol include:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[5][6][7]

- Skin Irritation (Category 2): Causes skin irritation.[5][6][7]
- Serious Eye Damage (Category 1): Causes serious eye damage.[5][6][7]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[5][6][7]
- Combustible Liquid: May ignite if heated.[7]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling **2-Ethoxyphenol-d5**, based on general guidance for phenolic compounds and the SDS for 2-Ethoxyphenol.[8][9][10]

Body Part	Equipment	Specifications
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles are mandatory. A face shield should be worn when there is a risk of splashing.[8][10]
Hands	Chemical-Resistant Gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Double gloving is advised for enhanced protection.[8][10][11]
Body	Laboratory Coat	A flame-retardant lab coat that is fully buttoned is required.[8][10] An apron may be necessary for splash risks.[10]
Respiratory	Respirator	Use a NIOSH-approved respirator with an organic vapor cartridge if handling outside a fume hood or if aerosolization is possible.[8]
Feet	Closed-Toe Shoes	Leather or chemically resistant shoes that fully cover the feet are required.[8][10]

Operational and Handling Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **2-Ethoxyphenol-d5** in a certified chemical fume hood to minimize inhalation exposure.[10][11]

- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in good working order.[\[11\]](#)[\[12\]](#)

Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Review the experimental protocol and have all required materials ready.[\[12\]](#)
- Dispensing: When weighing or transferring the compound, do so within a chemical fume hood. Avoid creating dust if in solid form.
- Solution Preparation: When preparing solutions, slowly add the compound to the solvent to avoid splashing.
- General Practices: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling, even if gloves were worn.[\[8\]](#)[\[13\]](#) Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[13\]](#)

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[8\]](#)[\[13\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong reducing agents, alkali metals, and strong acids.[\[14\]](#)
- Store away from heat, sparks, and open flames.[\[6\]](#)[\[14\]](#)

Emergency and Disposal Plans

Immediate and appropriate responses to spills and proper waste disposal are crucial to prevent contamination and exposure.

Spill Response

- Evacuation: Evacuate all non-essential personnel from the spill area.
- Ventilation: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.

- Containment: For liquid spills, use an inert absorbent material like clay or diatomaceous earth to contain the spill.[\[6\]](#)[\[13\]](#)
- Cleanup:
 - Wear appropriate PPE, including double gloves (nitrile or neoprene).[\[10\]](#)
 - Carefully collect the absorbed material or spilled solid into a suitable, labeled waste container.
 - Clean the spill area with a suitable solvent (e.g., isopropanol or ethanol), followed by soap and water.[\[12\]](#)
- Decontamination: Decontaminate all equipment used for cleanup before reuse.
- Reporting: Report the spill to the laboratory supervisor or safety officer.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [7] [14]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [7] [11] [14] For phenol exposure, polyethylene glycol (PEG 300 or 400) can be used to wipe the skin. [11] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7] [11] [14]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [7] [14]

Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect all waste containing **2-Ethoxyphenol-d5** in a designated, properly labeled, and sealed container.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the chemical name.
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company.^[5]^[6] Do not dispose of it down the drain or in regular trash.^[6]

Experimental Workflow for Handling 2-Ethoxyphenol-d5

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References

- 1. 117320-30-6(2-ETHOXY-D5-PHENOL) | Kuujia.com [kuujia.com]
- 2. isotope.bocsci.com [isotope.bocsci.com]
- 3. scbt.com [scbt.com]
- 4. 2-Ethoxy-d5-phenol | C₈H₁₀O₂ | CID 12257121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. sds.metasci.ca [sds.metasci.ca]
- 8. benchchem.com [benchchem.com]
- 9. trojanworld.com [trojanworld.com]
- 10. ehs.yale.edu [ehs.yale.edu]
- 11. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety [ehs.cornell.edu]
- 12. ehs.wvu.edu [ehs.wvu.edu]
- 13. lobachemie.com [lobachemie.com]
- 14. fishersci.com [fishersci.com]
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